

L-Arabinopyranose-¹³C: A Technical Guide for Researchers

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

L-Arabinopyranose-¹³C is a stable isotope-labeled form of L-arabinopyranose, a naturally occurring pentose monosaccharide. In this molecule, one or more of the naturally abundant carbon-12 atoms are replaced with the non-radioactive, stable isotope carbon-13. This isotopic substitution makes L-Arabinopyranose-¹³C an invaluable tool in a variety of scientific disciplines, particularly in metabolic research and drug development, where it serves as a tracer to elucidate biochemical pathways and reaction kinetics.[1][2][3]

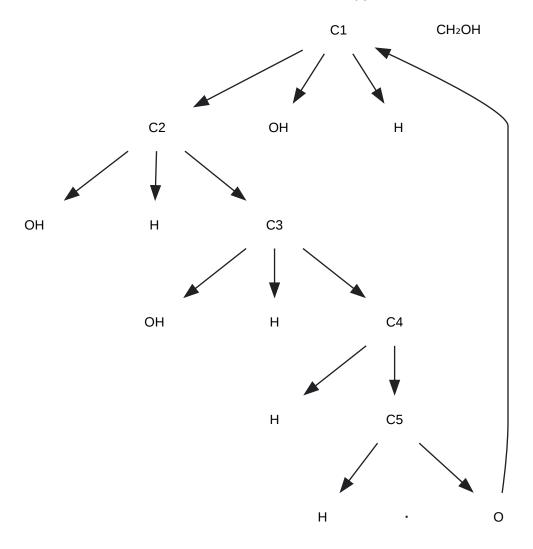
Chemical Structure and Properties

L-Arabinose exists in equilibrium between its open-chain and cyclic furanose (five-membered ring) and pyranose (six-membered ring) forms, with the pyranose form being predominant. L-Arabinopyranose-¹³C refers to this six-membered ring structure with one or more ¹³C atoms. The position of the ¹³C label is crucial for specific experimental applications and is designated by a number, such as L-Arabinopyranose-1-¹³C, where the carbon at the anomeric position is labeled.[4][5][6][7]

The chemical structure of α -L-arabinopyranose is depicted below. The 13 C label can be incorporated at any of the five carbon positions.



Chemical Structure of α-L-Arabinopyranose



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Caption: General chemical structure of α -L-arabinopyranose.

Quantitative Data

The physical and chemical properties of L-Arabinopyranose-¹³C are very similar to its unlabeled counterpart. Key quantitative data for commercially available L-Arabinopyranose-¹³C isotopologues are summarized below.



Property	L- Arabinopyrano se-1- ¹³ C	L- Arabinopyrano se-2- ¹³ C	L- Arabinopyrano se-¹³C₅	Unlabeled L- Arabinopyrano se
Molecular Formula	¹³ CC ₄ H ₁₀ O ₅	C4 ¹³ CH ₁₀ O ₅	¹³ C5H10O5	C5H10O5
Molecular Weight	151.12 g/mol [4] [8]	151.12 g/mol	155.09 g/mol [9]	150.13 g/mol
Isotopic Purity	\geq 99 atom % $^{13}C[10]$	≥ 99 atom % ¹³ C	≥ 99 atom % ¹³ C[9]	N/A
Melting Point	155-157 °C[8]	N/A	N/A	160-163 °C
Solubility	Slightly soluble in water[8]	N/A	N/A	Soluble in water
Appearance	White to off-white solid[8]	N/A	Powder[9]	White crystalline powder

¹³C NMR Chemical Shift Data (in D₂O, referenced to DSS)

Carbon Atom	Chemical Shift (ppm)
C1	99.471[11]
C2	74.544[11]
C3	75.156[11]
C4	71.192[11]
C5	69.093[11]

Experimental Protocols

L-Arabinopyranose-¹³C is a key substrate in ¹³C-Metabolic Flux Analysis (¹³C-MFA), a powerful technique to quantify intracellular metabolic fluxes.[12][13] A generalized protocol for a ¹³C-MFA experiment is outlined below.



General Protocol for ¹³C-Metabolic Flux Analysis (¹³C-MFA)

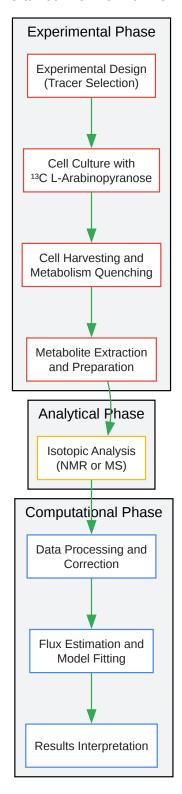
- Experimental Design:
 - Select the appropriate ¹³C-labeled L-arabinose isotopomer based on the metabolic pathways of interest. The choice of tracer has a significant impact on the precision of the estimated fluxes.[14]
 - Determine the optimal substrate concentration and labeling percentage (e.g., a mix of labeled and unlabeled L-arabinose).
 - Design the cell culture experiment, including the choice of organism, growth medium, and culture conditions (e.g., batch or chemostat culture).[13]
- Cell Culture and Labeling:
 - Grow the cells in a defined medium containing the ¹³C-labeled L-arabinose as the primary carbon source.
 - Monitor cell growth and substrate consumption to ensure the cells reach a metabolic and isotopic steady state.[13]
 - Harvest the cells during the exponential growth phase.
- Metabolite Extraction and Sample Preparation:
 - Quench the metabolism rapidly to prevent changes in metabolite levels.
 - Extract intracellular metabolites using a suitable solvent system.
 - Hydrolyze cell biomass to release protein-bound amino acids.
 - Derivatize the metabolites to enhance their volatility and stability for analysis.
- Analytical Measurement:
 - Analyze the isotopic labeling patterns of the metabolites using techniques such as:



- Nuclear Magnetic Resonance (NMR) spectroscopy: Provides detailed information on the position of ¹³C atoms within a molecule.[15]
- Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS): Measures the mass distribution of metabolite fragments, from which the labeling pattern can be inferred.[13]
- Data Analysis and Flux Calculation:
 - \circ Correct the raw analytical data for the natural abundance of 13 C.
 - Use a computational model of the organism's metabolic network to simulate the flow of ¹³C through the pathways.
 - Fit the simulated labeling patterns to the experimental data to estimate the intracellular metabolic fluxes.



Generalized Workflow for ¹³C-MFA



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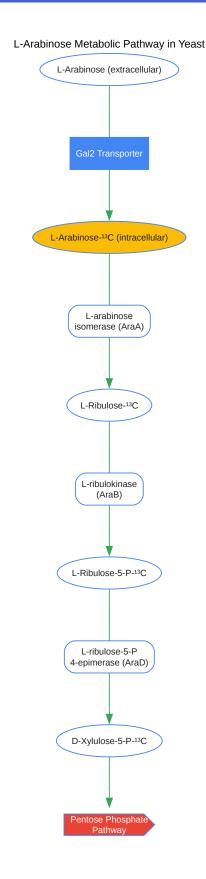
Caption: A typical experimental workflow for ¹³C-Metabolic Flux Analysis.



Signaling Pathways

In many microorganisms, such as the yeast Saccharomyces cerevisiae, L-arabinose is metabolized through a series of enzymatic reactions that convert it into an intermediate of the pentose phosphate pathway (PPP), D-xylulose-5-phosphate.[4][8][16] The use of L-Arabinopyranose-13C allows for the detailed tracing of carbon atoms through this and connected pathways.





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Caption: Bacterial L-arabinose catabolic pathway engineered in yeast.



Applications in Drug Development

The use of stable isotope-labeled compounds like L-Arabinopyranose-¹³C is integral to modern drug development.[1][2][3] Key applications include:

- Pharmacokinetic Studies: Tracing the absorption, distribution, metabolism, and excretion (ADME) of carbohydrate-based drugs or drug conjugates.
- Target Engagement and Mechanism of Action Studies: Investigating how a drug interacts with its intended metabolic pathway and elucidating its mechanism of action.
- Biomarker Discovery: Identifying and validating biomarkers that indicate drug efficacy or toxicity by monitoring changes in metabolic fluxes.

By providing a precise way to follow the metabolic fate of L-arabinose, L-Arabinopyranose-¹³C offers researchers a powerful tool to gain deeper insights into cellular metabolism, with significant implications for biotechnology and pharmaceutical research.

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